

A Comprehensive Technical Guide to 1,2-Bis(2-cyanoethoxy)ethane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2-Bis(2-cyanoethoxy)ethane

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This technical guide provides an in-depth overview of the physicochemical properties of **1,2-Bis(2-cyanoethoxy)ethane**, a dinitrile compound with potential applications in various scientific fields. This document summarizes key quantitative data, outlines a representative experimental protocol for its synthesis, and presents a logical workflow for its preparation.

Physicochemical Properties

1,2-Bis(2-cyanoethoxy)ethane, also known as 3,3'-(Ethylenedioxy)dipropionitrile or Ethylene Glycol Bis(2-cyanoethyl) Ether, is a chemical compound with the molecular formula $C_8H_{12}N_2O_2$. The available data on its physicochemical properties are summarized in the table below. It is important to note that there are some discrepancies in the reported physical state at room temperature, with some sources describing it as a white to off-white crystalline powder and others as a colorless to light yellow or orange clear liquid.^{[1][2]}

Property	Value	Source(s)
Molecular Formula	C8H12N2O2	[3]
Molecular Weight	168.19 g/mol 168.20 g/mol	[1][3]
Boiling Point	358.5 °C at 760 mmHg 165 °C at 5 mmHg	[3] [4]
Density	1.05 g/cm ³ 1.07 g/cm ³ (at 20°C)	[3] [4]
Flash Point	154 °C	[3]
Physical State at 20°C	White crystal or Colorless to Light yellow to Light orange clear liquid	[1]
Solubility	Reported to be soluble in water.[2] Quantitative data is not readily available.	[2]
Melting Point	Not available in the cited literature.	

Experimental Protocols

While a specific, detailed experimental protocol for the determination of each physicochemical property of pure **1,2-Bis(2-cyanoethoxy)ethane** is not readily available in the public domain, a representative synthesis protocol for a mixture containing this compound is described. This process, known as cyanoethylation, provides insight into its formation.

Synthesis of a Mixture Containing bis(2-cyanoethoxy)ethane

This protocol describes the preparation of a mixture containing bis(2-cyanoethoxy)ethane through the cyanoethylation of ethylene glycol.[5]

Materials:

- Ethylene glycol
- Anhydrous lithium hydroxide
- Acrylonitrile
- Anhydrous dimethylamine

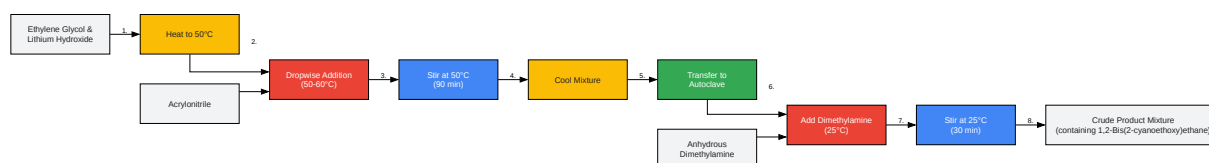
Procedure:

- **Reaction Setup:** A 1-liter, 3-necked round-bottomed flask is equipped with a thermometer, a pressure-equalizing dropping funnel, a reflux condenser, and a magnetic stir bar.
- **Initial Mixture:** 186 g (3.0 moles) of ethylene glycol and 1 g of anhydrous lithium hydroxide are placed in the flask.
- **Heating:** The solution is warmed to 50°C with agitation.
- **Addition of Acrylonitrile:** 397.5 g (7.5 moles) of acrylonitrile are added dropwise over a period of 90 minutes, while maintaining the temperature of the reaction mixture between 50 and 60°C.
- **Reaction Completion:** After the addition of acrylonitrile is complete, the reaction mixture is stirred for an additional 90 minutes at 50°C to ensure the cyanoethylation is complete.
- **Cooling and Transfer:** The reaction mixture is then cooled and transferred to a 1-liter stirred autoclave.
- **Removal of Excess Acrylonitrile:** To convert any residual acrylonitrile, the contents of the autoclave are stirred at 25°C, and 67.5 g (1.5 moles) of anhydrous dimethylamine are admitted over a 20-minute period. The temperature is maintained at 25°C using internal cooling coils.
- **Final Stirring:** The reaction mixture is stirred for an additional 30 minutes.
- **Product Analysis:** The final crude product mixture can be analyzed by gas chromatography (GC) and nuclear magnetic resonance (NMR) to determine its composition. In a reported

instance of this procedure, the mixture was found to contain 77.4 wt% of bis(2-cyanoethoxy)ethane.[5]

Synthesis Workflow

The following diagram illustrates the logical workflow for the synthesis of a mixture containing **1,2-Bis(2-cyanoethoxy)ethane** as described in the experimental protocol.



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Synthesis of **1,2-Bis(2-cyanoethoxy)ethane**

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to 1,2-Bis(2-cyanoethoxy)ethane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1360052#physicochemical-properties-of-1-2-bis-2-cyanoethoxy-ethane]

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